

# Bis(3-hydroxypropyl)amine chemical structure and IUPAC name

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## Compound of Interest

Compound Name: 3-(3-Hydroxy-propylamino)-  
propan-1-ol

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## An In-Depth Technical Guide to Bis(3-hydroxypropyl)amine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of Bis(3-hydroxypropyl)amine, a difunctional secondary amine with applications as a versatile building block in chemical synthesis. This document details its chemical structure, IUPAC nomenclature, physicochemical properties, a detailed synthesis protocol, and potential applications relevant to research and development.

## Chemical Structure and IUPAC Name

Bis(3-hydroxypropyl)amine, a key intermediate in various chemical syntheses, is a secondary amine featuring two hydroxypropyl substituents attached to the nitrogen atom.

The IUPAC name for this compound is 3-(3-hydroxypropylamino)propan-1-ol.<sup>[1]</sup> Its chemical structure is depicted below:

Chemical Formula: C<sub>6</sub>H<sub>15</sub>NO<sub>2</sub>

Molecular Weight: 133.19 g/mol <sup>[1]</sup><sup>[2]</sup>

CAS Registry Number: 14002-33-6[2]

## Physicochemical Properties

A summary of the key quantitative data for Bis(3-hydroxypropyl)amine is presented in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C <sub>6</sub> H <sub>15</sub> NO <sub>2</sub>	[1][2]
Molecular Weight	133.19 g/mol	[1][2]
Boiling Point	185-188 °C (at 30-31 Torr)	[2]
Density	1.013 ± 0.06 g/cm <sup>3</sup> (at 20 °C)	[2]
Solubility	Very soluble in water (1000 g/L at 25 °C)	[2]
Flash Point	129.7 ± 13.7 °C	[2]
Appearance	Colorless to pale yellow liquid	

## Synthesis of Bis(3-hydroxypropyl)amine

The following section provides a detailed experimental protocol for the synthesis of Bis(3-hydroxypropyl)amine.

## Experimental Protocol: Synthesis via Nucleophilic Substitution

This protocol outlines the synthesis of Bis(3-hydroxypropyl)amine through the reaction of 3-amino-1-propanol with 3-chloro-1-propanol.

Materials:

- 3-amino-1-propanol
- 3-chloro-1-propanol

- Potassium hydroxide (KOH)
- Anhydrous magnesium sulfate (MgSO<sub>4</sub>)
- Water (H<sub>2</sub>O)
- Organic solvent for extraction (e.g., diethyl ether or dichloromethane)

**Procedure:**

- Reaction Setup: In a round-bottom flask equipped with a reflux condenser, combine 3-amino-1-propanol and 3-chloro-1-propanol in water.
- Reflux: Heat the reaction mixture to reflux and maintain for approximately 24 hours to facilitate the nucleophilic substitution reaction.
- Basification: After cooling the reaction mixture to room temperature, add potassium hydroxide to neutralize the hydrohalic acid formed and to deprotonate the secondary amine.
- Solvent Removal: Remove the water from the mixture by evaporation under reduced pressure. This will yield a viscous oil containing the product and potassium chloride.
- Extraction: Extract the oily residue with a suitable organic solvent.
- Drying and Filtration: Dry the combined organic phases over anhydrous magnesium sulfate, and then filter to remove the drying agent.
- Solvent Evaporation: Evaporate the solvent from the filtrate to yield the crude product as a dark brown oil.
- Purification: Purify the crude product by distillation under reduced pressure to obtain Bis(3-hydroxypropyl)amine as a colorless or pale yellow liquid.

## Applications in Research and Drug Development

Bis(3-hydroxypropyl)amine serves as a valuable building block and intermediate in organic synthesis.[\[1\]](#)[\[3\]](#) While specific high-profile applications in drug development are not extensively

documented, its bifunctional nature, possessing both secondary amine and hydroxyl groups, allows for its use in the construction of more complex molecules.

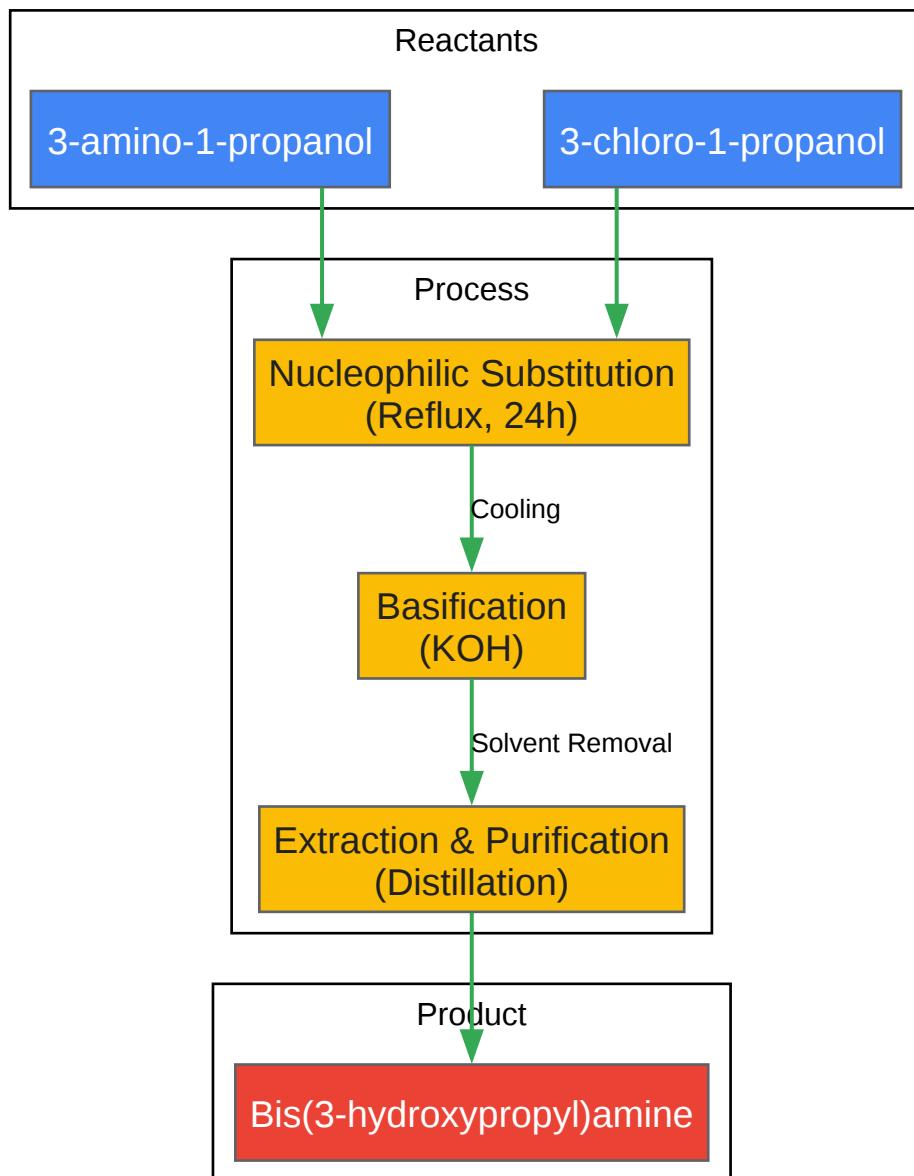
The general class of dialkanolamines finds utility in the pharmaceutical industry as emulsifiers, stabilizers, and buffering agents in various formulations. Their ability to be functionalized makes them versatile starting materials for the synthesis of a wide range of compounds. For instance, the primary hydroxyl groups can be further reacted to introduce other functionalities, and the secondary amine can participate in various coupling reactions. These characteristics make Bis(3-hydroxypropyl)amine a useful research chemical for developing novel molecular architectures.

Furthermore, functional polymers derived from such building blocks are extensively studied for biomedical applications, including drug delivery systems, tissue engineering scaffolds, and biocompatible materials.<sup>[4][5][6][7][8]</sup> The hydroxyl groups of Bis(3-hydroxypropyl)amine can be used for polymerization or for grafting onto other polymer backbones, introducing hydrophilicity and reactive sites for further modification.

## Synthesis Workflow Diagram

The following diagram illustrates the key steps in the synthesis of Bis(3-hydroxypropyl)amine.

## Synthesis of Bis(3-hydroxypropyl)amine

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Caption: Workflow for the synthesis of Bis(3-hydroxypropyl)amine.

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